

Safeguarding Your Research: A Comprehensive Guide to Handling ML191

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML191
Cat. No.: B15603092

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe and efficient laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **ML191**, a selective antagonist of the GPR55 receptor. Adherence to these protocols is critical for minimizing risk and ensuring the integrity of your research.

Immediate Safety and Handling Protocols

ML191, in its solid form, is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[1] However, as with any chemical compound, it is crucial to follow standard laboratory safety procedures to minimize exposure and ensure a safe working environment. The following table summarizes the key safety and handling information for **ML191**.

Parameter	Information	Source
Chemical Name	5-phenyl-3-(1-(1-(p-tolyl)cyclopropane-1-carbonyl)piperidin-4-yl)-1,3,4-oxadiazol-2(3H)-one	Cayman Chemical
CAS Number	931695-79-3	Cayman Chemical
Molecular Formula	C ₂₄ H ₂₅ N ₃ O ₃	Cayman Chemical
Molecular Weight	403.5 g/mol	Cayman Chemical
Appearance	Crystalline solid	[2]
Solubility	Soluble in DMSO (approx. 5 mg/ml)	[2]
Storage	-20°C	[2]

Personal Protective Equipment (PPE)

While **ML191** is not classified as hazardous, the use of appropriate personal protective equipment is a mandatory and fundamental laboratory practice.[1]

PPE Category	Specification	Rationale
Hand Protection	Nitrile or latex gloves	Prevents direct skin contact with the compound and its solvent.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from potential splashes of the compound or its solution.
Body Protection	Laboratory coat	Protects skin and personal clothing from accidental spills.

Engineering Controls

Control	Specification	Rationale
Ventilation	Work in a well-ventilated area or a chemical fume hood.	Minimizes inhalation of any airborne particles or solvent vapors.
Eyewash Station	Readily accessible	Provides immediate decontamination in case of eye contact.
Safety Shower	Readily accessible	Provides immediate decontamination in case of large-scale skin contact.

Step-by-Step Handling and Disposal Plan

A clear and structured workflow is essential for the safe handling and disposal of **ML191**. The following diagram and procedural steps outline the recommended process from receiving the compound to its final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **ML191**.

Procedural Steps

1. Receiving and Storage:

- Upon receipt, verify the integrity of the container.
- Store the compound at -20°C in a tightly sealed container, as recommended.[2]

2. Preparation of Stock Solution:

- Before handling, ensure you are wearing the appropriate PPE: a lab coat, gloves, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- To make a stock solution, dissolve the crystalline solid in Dimethyl Sulfoxide (DMSO).[2] For example, to create a 10 mM stock solution, dissolve 4.035 mg of **ML191** in 1 mL of DMSO.

3. Experimental Use:

- When using the **ML191** stock solution in experiments, continue to wear all required PPE.
- Avoid direct contact with the solution and inhalation of any aerosols.

4. Waste Collection:

- All materials that have come into contact with **ML191**, including pipette tips, tubes, and gloves, should be considered chemical waste.
- Collect all liquid and solid waste in a designated and clearly labeled hazardous waste container.

5. Disposal:

- Dispose of the hazardous waste according to your institution's and local environmental regulations.
- Do not pour **ML191** or its solutions down the drain.

First Aid Measures

In the event of accidental exposure, follow these first aid procedures.[1]

Exposure Route	First Aid Procedure
After Inhalation	Move the individual to fresh air. If they experience any complaints, consult a doctor.
After Skin Contact	The product is generally not irritating to the skin. However, it is good practice to wash the affected area with soap and water.
After Eye Contact	Rinse the opened eye for several minutes under running water.
After Swallowing	If symptoms persist, consult a doctor.

By adhering to these safety protocols and operational plans, researchers can confidently and safely handle **ML191**, fostering a secure and productive research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling ML191]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15603092/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-ml191\]](https://www.benchchem.com/product/b15603092/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-ml191)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)